

titration method for determining magnesium nitrite concentration

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium nitrite

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An Application Note and Protocol for the Titrimetric Determination of **Magnesium Nitrite** Concentration

For Researchers, Scientists, and Drug Development Professionals

Introduction

Magnesium nitrite, an inorganic salt with the chemical formula $\text{Mg}(\text{NO}_2)_2$, is a compound of interest in various chemical and pharmaceutical applications. Accurate determination of its concentration in solution is crucial for quality control, reaction monitoring, and formulation development. This document provides detailed application notes and protocols for the titrimetric determination of **magnesium nitrite** concentration. The method involves two separate titrations to quantify the magnesium (Mg^{2+}) and nitrite (NO_2^-) ions independently.

The concentration of magnesium ions is determined by a complexometric titration with ethylenediaminetetraacetic acid (EDTA) using Eriochrome Black T as an indicator.^{[1][2][3]} The nitrite ion concentration is determined by a redox titration using potassium permanganate (KMnO_4) in an acidic medium.^{[4][5][6]}

Determination of Magnesium Ion (Mg^{2+}) Concentration by Complexometric EDTA Titration

This method relies on the formation of a stable complex between magnesium ions and EDTA at a pH of 10.^[1] Eriochrome Black T is used as an indicator, which forms a wine-red complex with

magnesium ions.[7] At the endpoint of the titration, EDTA displaces the indicator from the magnesium-indicator complex, resulting in a color change from wine-red to blue.[2][7]

Experimental Protocol

1.1.1. Reagents and Solutions

- 0.05 M EDTA Solution: Dissolve 18.61 g of disodium EDTA dihydrate in deionized water and dilute to 1000 mL.[8] Standardization of this solution is required.
- Ammonia-Ammonium Chloride Buffer (pH 10): Dissolve 7.0 g of ammonium chloride in 57 mL of concentrated ammonia and dilute to 100 mL with deionized water.[9]
- Eriochrome Black T Indicator: Dissolve 0.2 g of Eriochrome Black T in 15 mL of triethanolamine and 5 mL of absolute ethanol.[9] Alternatively, a ground mixture of 100 mg of the indicator with 20 g of NaCl can be used.[1]
- Standard 0.05 M Magnesium Solution: Dissolve 1.232 g of magnesium sulfate heptahydrate ($\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$) in deionized water and dilute to 100 mL in a volumetric flask.[8]
- **Magnesium Nitrite** Sample Solution.

1.1.2. Standardization of 0.05 M EDTA Solution

- Pipette 25.0 mL of the standard 0.05 M magnesium solution into a 250 mL Erlenmeyer flask.
- Add 75 mL of deionized water.
- Add 2 mL of the pH 10 ammonia buffer solution.[1][10]
- Add a few drops of Eriochrome Black T indicator until a wine-red color is observed.[2]
- Titrate with the prepared EDTA solution until the color changes from wine-red to a clear blue.[1][2]
- Record the volume of EDTA solution used.

- Repeat the titration at least three times and calculate the average molarity of the EDTA solution.

1.1.3. Titration of **Magnesium Nitrite** Sample

- Pipette a known volume (e.g., 25.0 mL) of the **magnesium nitrite** sample solution into a 250 mL Erlenmeyer flask.
- Dilute with approximately 75 mL of deionized water.
- Add 2 mL of the pH 10 ammonia buffer solution.
- Add a few drops of Eriochrome Black T indicator.
- Titrate with the standardized EDTA solution until the color changes from wine-red to blue.[\[2\]](#)
- Record the volume of EDTA used.
- Repeat the titration for replicate samples.

Data Presentation

Table 1: Standardization of EDTA Solution

Trial	Volume of Standard Mg^{2+} Solution (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of EDTA Used (mL)	Molarity of EDTA (M)
1	25.00				
2	25.00				
3	25.00				

| Average | | | | |

Table 2: Titration of Magnesium in Sample

Trial	Volume of Sample (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of Standardized EDTA Used (mL)
1	25.00			
2	25.00			
3	25.00			

| Average | | | |

Calculation of Magnesium Concentration

The reaction between Mg^{2+} and EDTA is a 1:1 molar ratio.[1]

Molarity of Mg^{2+} (M) = (Molarity of EDTA \times Volume of EDTA used) / Volume of Sample

Determination of Nitrite Ion (NO_2^-) Concentration by Permanganometric Titration

This method is based on the oxidation of nitrite ions to nitrate ions by potassium permanganate in an acidic solution.[4][5] The permanganate ion (MnO_4^-), which is intensely purple, is reduced to the colorless manganese(II) ion (Mn^{2+}). The endpoint is reached when a slight excess of permanganate imparts a persistent pink color to the solution.[4]

Experimental Protocol

2.1.1. Reagents and Solutions

- 0.1 N (0.02 M) Potassium Permanganate (KMnO_4) Solution: Dissolve approximately 3.2 g of KMnO_4 in 1000 mL of deionized water.[11][12] Heat the solution and allow it to stand for at least two days before filtering through glass wool to remove any manganese dioxide.[11][13] This solution must be standardized.
- 0.1 N (0.05 M) Sodium Oxalate ($\text{Na}_2\text{C}_2\text{O}_4$) Standard Solution: Accurately weigh about 6.7 g of primary standard grade sodium oxalate, dissolve it in deionized water, and dilute to 1000

mL in a volumetric flask.

- Sulfuric Acid (H₂SO₄), 5% (v/v): Slowly add 50 mL of concentrated sulfuric acid to 950 mL of deionized water with constant stirring.
- **Magnesium Nitrite** Sample Solution.

2.1.2. Standardization of 0.1 N KMnO₄ Solution

- Pipette 25.0 mL of the standard 0.1 N sodium oxalate solution into a 250 mL Erlenmeyer flask.
- Add 50 mL of 5% sulfuric acid.[\[14\]](#)
- Heat the solution to 60-70 °C.[\[11\]](#)[\[14\]](#)
- Titrate the hot solution with the prepared KMnO₄ solution until the first persistent pink color is observed.[\[14\]](#)
- Record the volume of KMnO₄ solution used.
- Repeat the titration at least three times and calculate the average normality of the KMnO₄ solution.

2.1.3. Titration of Nitrite in Sample

- Pipette a known volume (e.g., 25.0 mL) of the **magnesium nitrite** sample solution into a 250 mL Erlenmeyer flask.
- Add 50 mL of 5% sulfuric acid.
- Titrate with the standardized KMnO₄ solution. Add the KMnO₄ dropwise with constant swirling. The endpoint is reached when a faint pink color persists for at least 30 seconds.[\[4\]](#)
- Record the volume of KMnO₄ used.
- Repeat the titration for replicate samples.

Data Presentation

Table 3: Standardization of KMnO₄ Solution

Trial	Volume of Standard Na ₂ C ₂ O ₄ Solution (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of KMnO ₄ Used (mL)	Normality of KMnO ₄ (N)
1	25.00				
2	25.00				
3	25.00				

| Average |||||

Table 4: Titration of Nitrite in Sample

Trial	Volume of Sample (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of Standardized KMnO ₄ Used (mL)
1	25.00			
2	25.00			
3	25.00			

| Average |||||

Calculation of Nitrite Concentration

The reaction in acidic solution is: $5\text{NO}_2^- + 2\text{MnO}_4^- + 6\text{H}^+ \rightarrow 5\text{NO}_3^- + 2\text{Mn}^{2+} + 3\text{H}_2\text{O}$

Normality of NO₂⁻ (N) = (Normality of KMnO₄ × Volume of KMnO₄ used) / Volume of Sample

Calculation of Magnesium Nitrite Concentration

From the molarity of Mg^{2+} and the normality (or molarity) of NO_2^- , the concentration of **magnesium nitrite** can be determined. Based on the stoichiometry of $\text{Mg}(\text{NO}_2)_2$, the molar concentration of nitrite should be twice the molar concentration of magnesium.

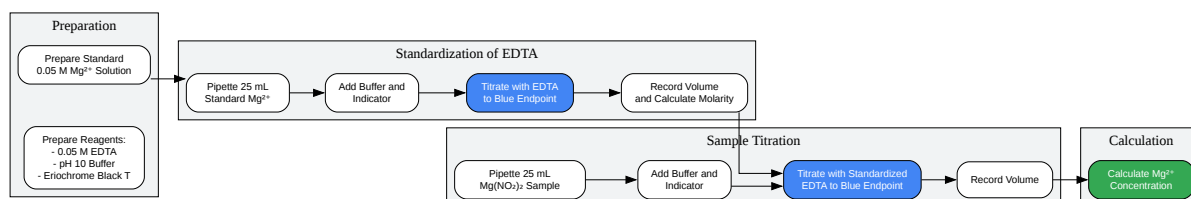
Molarity of Nitrite (M) = Normality of Nitrite / 1

Concentration of **Magnesium Nitrite** (M) based on Mg^{2+} = Molarity of Mg^{2+}

Concentration of **Magnesium Nitrite** (M) based on NO_2^- = Molarity of NO_2^- / 2

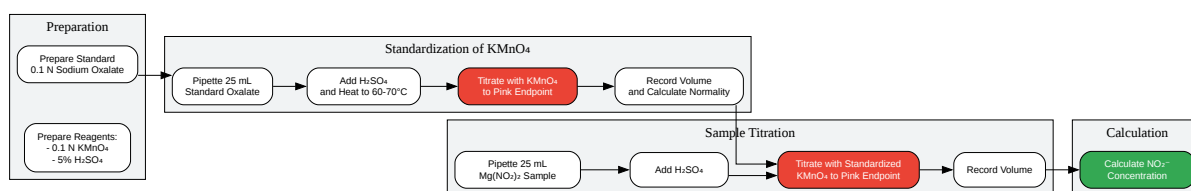
The two calculated concentrations should be in agreement for a pure **magnesium nitrite** solution.

Visualization of Experimental Workflows



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Caption: Workflow for Magnesium Determination by EDTA Titration.



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Caption: Workflow for Nitrite Determination by Permanganometric Titration.

Concluding Remarks

The described titrimetric methods provide a reliable and accurate means of determining the concentration of **magnesium nitrite** in solution. Proper preparation and standardization of titrants are critical for the accuracy of the results. By performing separate titrations for the magnesium and nitrite ions, a comprehensive analysis of the **magnesium nitrite** concentration can be achieved. These protocols are well-suited for routine quality control and research applications in various scientific and industrial settings.

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- To cite this document: BenchChem. [titration method for determining magnesium nitrite concentration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12691802#titration-method-for-determining-magnesium-nitrite-concentration]

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